

Technical Guide: Spectroscopic Characterization of 3-(Trifluoromethyl)benzaldoxime

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzaldoxime

CAS No.: 154238-37-6

Cat. No.: B3034300

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Executive Summary

3-(Trifluoromethyl)benzaldoxime (CAS 368-83-2) is a critical fluorinated building block used extensively in the synthesis of agrochemicals (e.g., trifloxystrobin derivatives) and pharmaceutical intermediates.^{[1][2][3]} Its value lies in the trifluoromethyl (

) moiety, which enhances lipophilicity and metabolic stability in bioactive scaffolds.

This guide provides a comprehensive spectroscopic profile, synthesizing experimental data with mechanistic insights. It establishes a self-validating protocol for synthesis and characterization, ensuring researchers can distinguish the target oxime from its aldehyde precursor and potential impurities.

Chemical Identity & Physical Properties

Property	Data
IUPAC Name	3-(Trifluoromethyl)benzaldehyde oxime
CAS Number	368-83-2
Molecular Formula	
Molecular Weight	189.13 g/mol
Appearance	White to off-white crystalline solid
Melting Point	83–86 °C
Boiling Point	102–104 °C (at 12 Torr)
Solubility	Soluble in MeOH, EtOH, DMSO, ; sparingly soluble in water. [2] [3] [4] [5]

Synthesis & Preparation Protocol

To understand the spectroscopic data, one must understand the genesis of the sample. The presence of residual aldehyde (CAS 454-89-7) is the most common spectroscopic impurity.

Self-Validating Synthesis Workflow

Reaction: Condensation of 3-(trifluoromethyl)benzaldehyde with hydroxylamine hydrochloride.

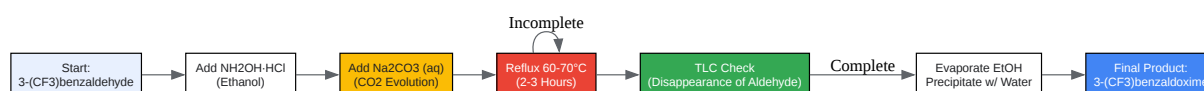
Protocol:

- Charge: Dissolve 3-(trifluoromethyl)benzaldehyde (1.0 eq) in Ethanol (5 vol).
- Addition: Add Hydroxylamine hydrochloride (, 1.2 eq) to the solution.
- Basification: Add aqueous Sodium Carbonate (, 1.5 eq) dropwise to neutralize the HCl and liberate free hydroxylamine. Checkpoint: Evolution of

gas indicates active neutralization.

- Reflux: Heat to 60–70 °C for 2–3 hours. Monitor by TLC (Hexane:EtOAc 4:1). The aldehyde spot () should disappear, replaced by the oxime spot ().
- Workup: Remove ethanol under reduced pressure. Add water to precipitate the oxime.[6] Filter the white solid and wash with cold water to remove inorganic salts.

Process Visualization



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Caption: Step-by-step synthesis workflow with critical process checkpoints (TLC and gas evolution).

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

The transition from aldehyde to oxime is distinct. The aldehyde proton (

10.[7]1) vanishes, replaced by the oxime methine proton (

8.2).

¹H NMR (400 MHz, DMSO-

)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.60	Singlet (Broad)	1H	N-OH	Labile proton; chemical shift varies with concentration and solvent (10.5–12.0 ppm).
8.26	Singlet	1H	CH=N	Diagnostic oxime peak. Upfield shift from aldehyde precursor (10.1 ppm).[8]
7.95	Singlet	1H	Ar-H (C2)	Ortho to both and oxime; most deshielded aromatic proton.
7.90	Doublet (Hz)	1H	Ar-H (C6)	Ortho to oxime group.
7.75	Doublet (Hz)	1H	Ar-H (C4)	Ortho to group.
7.65	Triplet (Hz)	1H	Ar-H (C5)	Meta to both substituents.

C NMR (100 MHz, DMSO-

)

- Oxime Carbon (

):

147.5 ppm. (Distinct from

at

191 ppm).^[7]^[9]

- Trifluoromethyl Carbon (

):

124.1 ppm (Quartet,

Hz).

- Aromatic Carbons:

133.5 (C-Oxime), 130.2, 129.8, 126.5 (q,

Hz), 123.8 (q,

Hz).

¹⁹F NMR (376 MHz, DMSO-

)

- Shift:

-61.5 to -63.0 ppm (Singlet).

- Note: The chemical shift is highly characteristic of an aryl-trifluoromethyl group. It is a singlet because the

coupling is generally unresolved in standard proton-decoupled experiments.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid "fingerprint" verification method.

Wavenumber ()	Assignment	Description
3200–3400	Stretch	Broad, strong band indicating the oxime hydroxyl group.
1640–1660	Stretch	Weak to medium intensity; confirms the imine linkage.
1320 & 1120	Stretch	Very strong, distinct bands characteristic of the group.
940–960	Stretch	Medium intensity.

C. Mass Spectrometry (MS)

- Ionization Mode: EI (Electron Impact) or ESI (Electrospray).
- Molecular Ion (): m/z 189.[\[10\]](#)
- Base Peak: Often m/z 172 () or m/z 145 (), loss of the oxime moiety).

Fragmentation Pathway Logic

- Molecular Ion: m/z 189.[\[1\]](#)[\[10\]](#)
- Loss of OH: m/z 189
172 ().

- Loss of HCN/NO: Further breakdown of the nitrile-like intermediate.
- Fragment: m/z 69 (

), a hallmark of trifluoromethylated compounds.

Analytical Quality Control (HPLC Method)

To ensure the material meets "Drug Development" standards (Purity > 98%), use the following HPLC parameters.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: Water + 0.1% Trifluoroacetic acid (TFA).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic ring) and 220 nm.
- Retention Time: The oxime is more polar than the aldehyde precursor due to the OH group, but the

group keeps it relatively retained. Expect elution around 6–8 minutes, slightly after or close to the aldehyde depending on pH (oximes can exist as E/Z isomers, sometimes appearing as two closely eluting peaks).

Safety & Handling (MSDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).[\[11\]](#)
- Thermal Stability: Oximes can undergo Beckmann rearrangement or decomposition at high temperatures. Do not distill at atmospheric pressure.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C to prevent hydrolysis back to the aldehyde.

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